

2,2'-Iminodibenzoic acid vs N,N'-diphenyl-2,2'-dicarboxylic acid

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Compound of Interest

Compound Name: 2,2'-Iminodibenzoic acid

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A Comparative Guide: 2,2'-Iminodibenzoic Acid vs. Diphenic Acid

A detailed analysis of two structurally related dicarboxylic acids, **2,2'-Iminodibenzoic acid** and Diphenic acid, is crucial for researchers and professionals in drug development and materials science. While both molecules share a core dicarboxylic acid feature, their distinct bridging atoms—nitrogen in the former and a direct carbon-carbon bond in the latter—give rise to significant differences in their chemical properties, reactivity, and applications.

This guide provides a comprehensive comparison of **2,2'-Iminodibenzoic acid** and Diphenic acid (also known as [1,1'-Biphenyl]-2,2'-dicarboxylic acid), which is the most plausible interpretation of the user-provided term "N,N'-diphenyl-2,2'-dicarboxylic acid" for which a standard chemical structure is not readily available. The comparison is supported by a summary of their physicochemical properties, synthesis protocols, and performance in various applications, substantiated by experimental data from scientific literature.

Physicochemical Properties: A Tale of Two Bridges

The fundamental difference between **2,2'-Iminodibenzoic acid** and Diphenic acid lies in the linkage between the two phenyl rings. The imino (-NH-) bridge in **2,2'-Iminodibenzoic acid** introduces a hydrogen bond donor and a site for potential substitution, influencing its solubility, melting point, and coordination chemistry. In contrast, the direct C-C bond in Diphenic acid results in a more rigid structure.

| Property | 2,2'-Iminodibenzoic Acid | Diphenic Acid |
|-------------------|---|--|
| CAS Number | 579-92-0[1] | 482-05-3 |
| Molecular Formula | C ₁₄ H ₁₁ NO ₄ [1] | C ₁₄ H ₁₀ O ₄ |
| Molecular Weight | 257.24 g/mol | 242.23 g/mol |
| Melting Point | 298 °C (decomposes)[2][3] | 228-230 °C |
| Appearance | White to off-white powder | White crystalline solid |
| Solubility | Soluble in polar organic solvents | Soluble in ethanol, ether, and hot water |

Synthesis and Experimental Protocols

The synthesis of these two compounds follows distinct chemical pathways, each with its own set of reagents and conditions.

2,2'-Iminodibenzoic Acid: The Ullmann Condensation

2,2'-Iminodibenzoic acid is commonly synthesized via the Ullmann condensation, a copper-catalyzed reaction between an aryl halide and an amine.[4]

Ullmann Condensation for **2,2'-Iminodibenzoic Acid** Synthesis.

Experimental Protocol: Ullmann Condensation

A typical procedure involves the reaction of 2-chlorobenzoic acid with aniline in the presence of a copper catalyst, such as copper(I) oxide, and a base like potassium carbonate in a high-boiling solvent like amyl alcohol. The mixture is refluxed for several hours. After cooling, the reaction mixture is treated with an acid to precipitate the product, which is then purified by recrystallization.[5]

Diphenic Acid: Diazotization of Anthranilic Acid

Diphenic acid is classically synthesized from anthranilic acid through a diazotization reaction followed by a copper-catalyzed coupling.[6][7]

Synthesis of Diphenic Acid via Diazotization.

Experimental Protocol: Synthesis of Diphenic Acid from Anthranilic Acid

Anthranilic acid is dissolved in hydrochloric acid and cooled to 0-5 °C. A solution of sodium nitrite is then added slowly to form the diazonium salt. This solution is subsequently added to a solution containing a copper(I) salt, which catalyzes the coupling reaction to form Diphenic acid. The product precipitates and is collected by filtration, followed by purification.^{[6][8]}

Comparative Performance and Applications

The structural differences between these two molecules translate into distinct performance characteristics in various applications.

Chelating Agents and Metal-Organic Frameworks (MOFs)

The presence of the nitrogen atom in **2,2'-Iminodibenzoic acid** makes it an excellent chelating agent for various metal ions. This property is leveraged in the synthesis of metal-organic frameworks (MOFs) and coordination polymers. The nitrogen and carboxylate groups can coordinate to metal centers, leading to the formation of stable, porous structures with potential applications in gas storage, catalysis, and separation.

Diphenic acid, lacking the central nitrogen atom, also serves as a ligand in MOF synthesis. The two carboxylate groups can bridge metal centers to form robust frameworks. However, the coordination geometry and the resulting framework topology differ from those obtained with **2,2'-Iminodibenzoic acid**.

| Application | 2,2'-Iminodibenzoic Acid | Diphenic Acid |
|-----------------|---|---|
| Metal Chelation | Strong chelating ability due to N and O donor atoms. | Forms complexes through carboxylate groups. |
| MOF Synthesis | Forms diverse and stable MOFs with potential for catalysis. | A common linker for constructing porous MOFs. |

Drug Development and Therapeutic Applications

Derivatives of both molecules have shown promise in the field of drug development.

2,2'-Iminodibenzoic acid serves as a scaffold for the synthesis of various heterocyclic compounds with potential biological activities. For instance, its derivatives have been investigated for their anticancer properties.

Diphenic acid and its derivatives have also been explored for their therapeutic potential, including anticancer and anti-inflammatory activities.^[9] The rigid biphenyl backbone is a common motif in many biologically active molecules.

| Therapeutic Area | 2,2'-Iminodibenzoic Acid Derivatives | Diphenic Acid Derivatives |
|----------------------------|---|--|
| Anticancer Activity | Precursors to compounds with cytotoxic effects against cancer cell lines. ^[10] | Exhibit antiproliferative activity against various cancer cell lines. ^[9] |
| Anti-inflammatory Activity | Less explored for this application. | Some derivatives have shown anti-inflammatory properties. |

Polymer Science

Both dicarboxylic acids can be used as monomers in the synthesis of polyesters and polyamides. The choice of the dicarboxylic acid influences the properties of the resulting polymer, such as its thermal stability, mechanical strength, and solubility.

Diphenic acid, with its rigid structure, can impart high thermal stability and mechanical strength to polymers.

Conclusion

In summary, **2,2'-Iminodibenzoic acid** and Diphenic acid, while sharing the dicarboxylic acid functionality, present distinct advantages and applications stemming from their unique molecular structures. **2,2'-Iminodibenzoic acid**, with its flexible imino bridge, excels as a chelating agent and a versatile building block for coordination chemistry and bioactive molecules. Diphenic acid, characterized by its rigid biphenyl core, is a valuable monomer for

high-performance polymers and a scaffold for therapeutic agents. The selection between these two compounds will ultimately depend on the specific requirements of the intended application, whether it be the coordination properties for MOF synthesis, the biological activity for drug design, or the structural rigidity for polymer science. Further head-to-head comparative studies under identical experimental conditions would be beneficial to provide more definitive quantitative comparisons of their performance.

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